

applications of 4-Isopropoxy-3-methylphenylboronic acid in organic chemistry

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Compound of Interest

Compound Name: 4-Isopropoxy-3-methylphenylboronic acid

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An In-depth Technical Guide to the Applications of **4-Isopropoxy-3-methylphenylboronic Acid** in Organic Chemistry

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Isopropoxy-3-methylphenylboronic acid is a versatile organoboron compound that serves as a critical building block in modern organic synthesis. Its unique structural features, including the electron-donating isopropoxy and methyl groups, influence its reactivity and make it a valuable reagent, particularly in palladium-catalyzed cross-coupling reactions. This guide provides a comprehensive overview of its primary applications, focusing on the Suzuki-Miyaura coupling reaction. It includes detailed experimental protocols, quantitative data summaries, and graphical representations of key chemical processes to support its use in research and development.

Physicochemical Properties

4-Isopropoxy-3-methylphenylboronic acid is a white to off-white solid at room temperature. Its key properties are summarized below.

Property	Value	Reference
CAS Number	850568-09-1	[1][2]
Molecular Formula	C ₁₀ H ₁₅ BO ₃	[1][2][3][4]
Molecular Weight	194.04 g/mol	[1][2][4]
Storage Temperature	-20°C or 2-8°C (under inert atmosphere)	[1][2][4]
Synonyms	(4-Isopropoxy-3-methylphenyl)boronic acid	[3]

A common derivative used for its enhanced stability and ease of purification is the pinacol ester, 2-(4-Isopropoxy-3-methylphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane.[5]

Property (Pinacol Ester)	Value	Reference
CAS Number	2121514-93-8	[5]
Molecular Formula	C ₁₆ H ₂₅ BO ₃	[5]
Molecular Weight	276.18 g/mol	[5]
Appearance	Solid	[5]

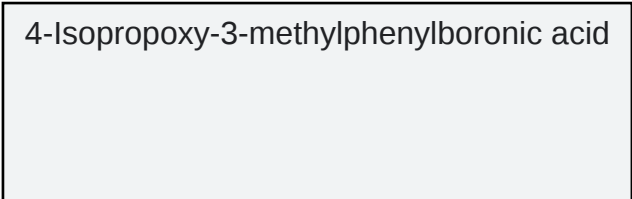
Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

The most significant application of **4-isopropoxy-3-methylphenylboronic acid** in organic chemistry is its role as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction.[6][7] This palladium-catalyzed reaction forms a new carbon-carbon bond, typically between an sp²-hybridized carbon of the boronic acid and an sp²-hybridized carbon of an organohalide (or triflate).[7][8]

The reaction is fundamental to the synthesis of biaryl compounds, which are prevalent motifs in pharmaceuticals, agrochemicals, and advanced materials.[6][9] The isopropoxy and methyl substituents on the phenyl ring of the boronic acid can influence the electronic properties and

steric hindrance of the resulting biaryl product, providing a tool for fine-tuning molecular properties.

4-Isopropoxy-3-methylphenylboronic acid



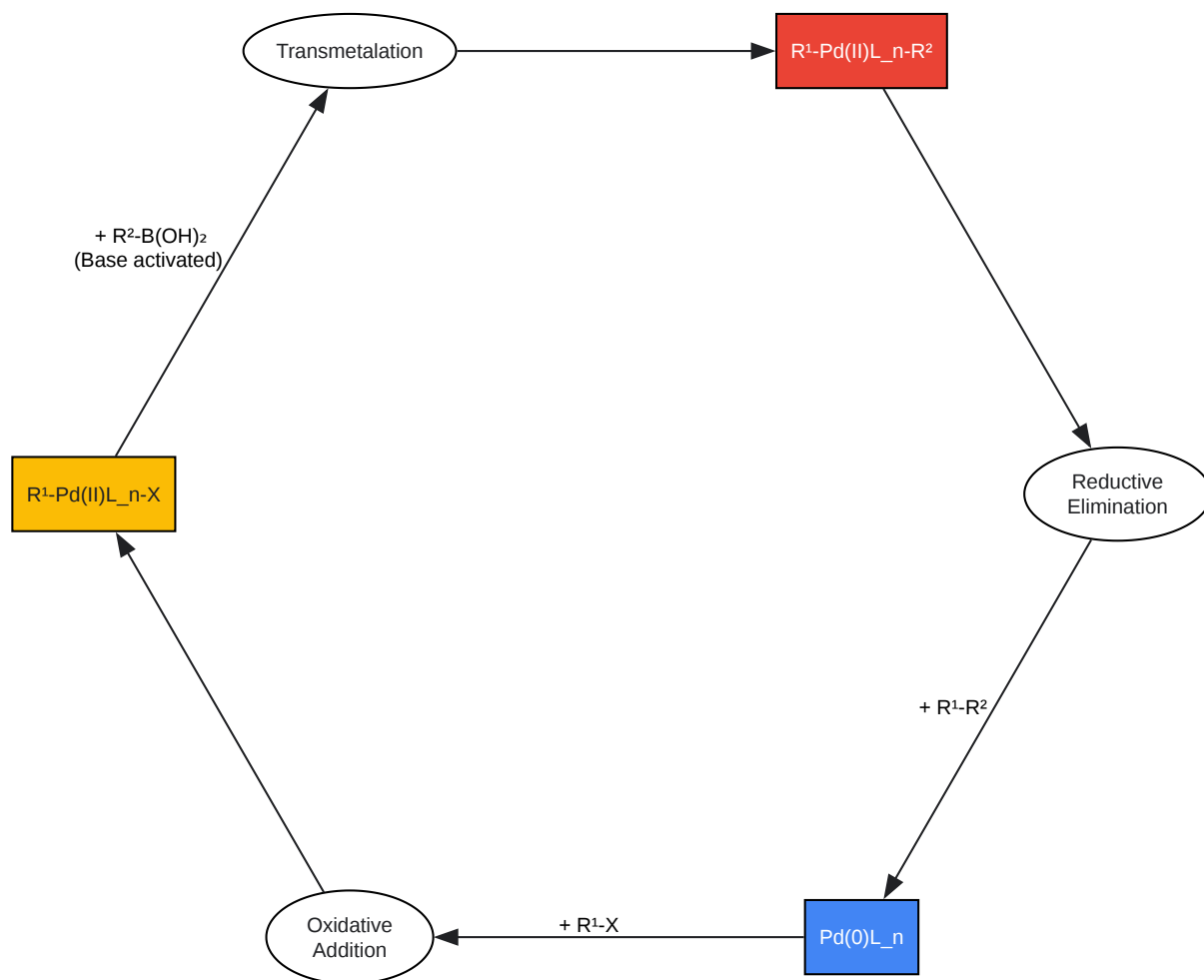
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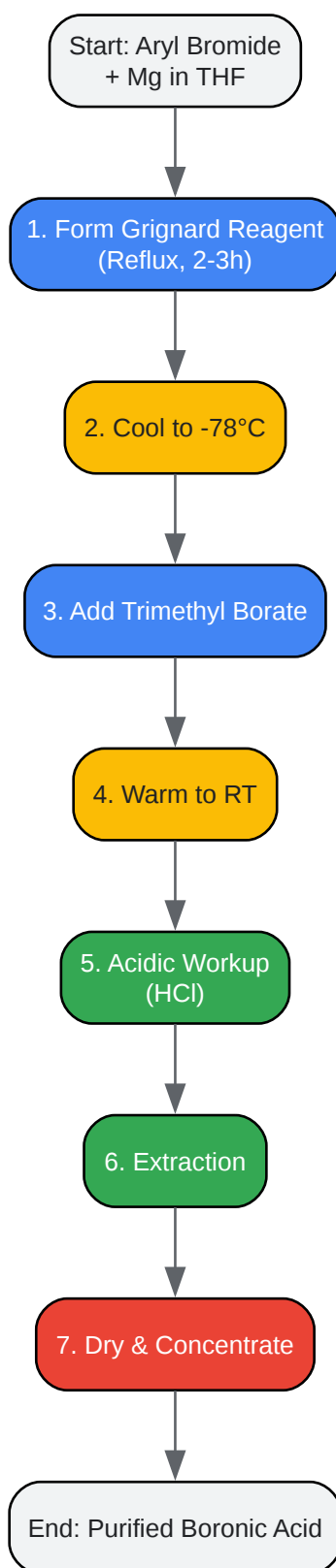
Caption: Structure of **4-Isopropoxy-3-methylphenylboronic acid**.

The Catalytic Cycle

The Suzuki-Miyaura reaction proceeds through a well-established catalytic cycle involving a palladium catalyst. The key steps are:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the organohalide (R^1-X), forming a Pd(II) complex.^[8]
- Transmetalation: The boronic acid, activated by a base, transfers its organic group (R^2) to the palladium center, displacing the halide.^[7]
- Reductive Elimination: The two organic groups (R^1 and R^2) on the palladium complex couple and are eliminated as the final biaryl product (R^1-R^2), regenerating the Pd(0) catalyst.^[7]





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